

An In-depth Technical Guide to Ethoxy-Substituted Organophosphates: Synthesis, Mechanism, and Applications

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Compound of Interest

Compound Name: *disodium;2-ethoxyethyl phosphate*

Cat. No.: *B13447346*

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This guide provides a comprehensive technical overview of ethoxy-substituted organophosphates, a significant class of compounds with diverse applications and profound biological effects. From their synthesis and intricate mechanism of action to their roles in agriculture, toxicology, and potential therapeutic development, this document serves as an in-depth resource for researchers, scientists, and professionals in drug development.

Introduction: The Significance of the Ethoxy Group in Organophosphate Chemistry

Organophosphorus compounds, characterized by a central phosphorus atom, represent a vast and versatile area of organic chemistry.[1] The introduction of ethoxy ($-\text{O}-\text{CH}_2\text{CH}_3$) substituents onto the phosphorus center profoundly influences the physicochemical and biological properties of these molecules.[2] The ethoxy group, with its specific size, electronegativity, and metabolic fate, imparts a unique profile of reactivity, selectivity, and toxicity.[3]

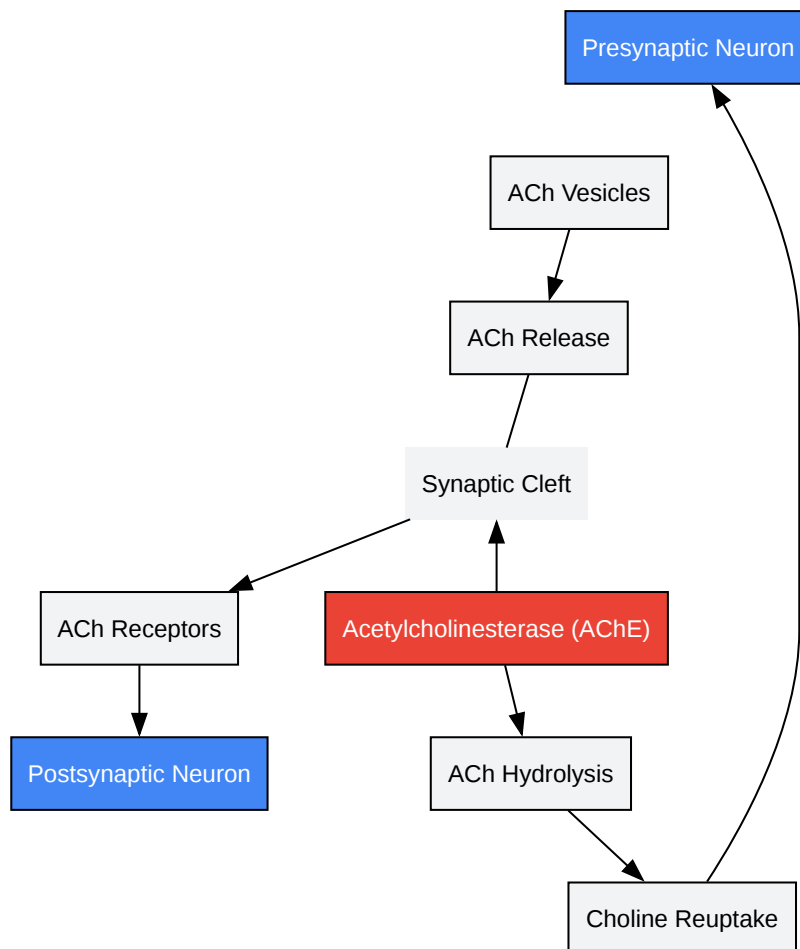
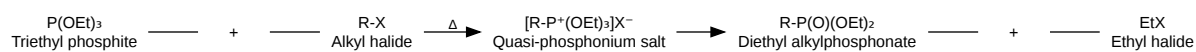
Historically, the development of organophosphates, including ethoxy-substituted variants, accelerated during World War II, leading to the creation of both potent insecticides and highly toxic chemical warfare agents.[1] Today, their primary applications lie in agriculture as pesticides, but their unique mode of action continues to be a subject of intense study for toxicologists and drug developers alike.[4] This guide will delve into the core scientific principles governing this important class of molecules.

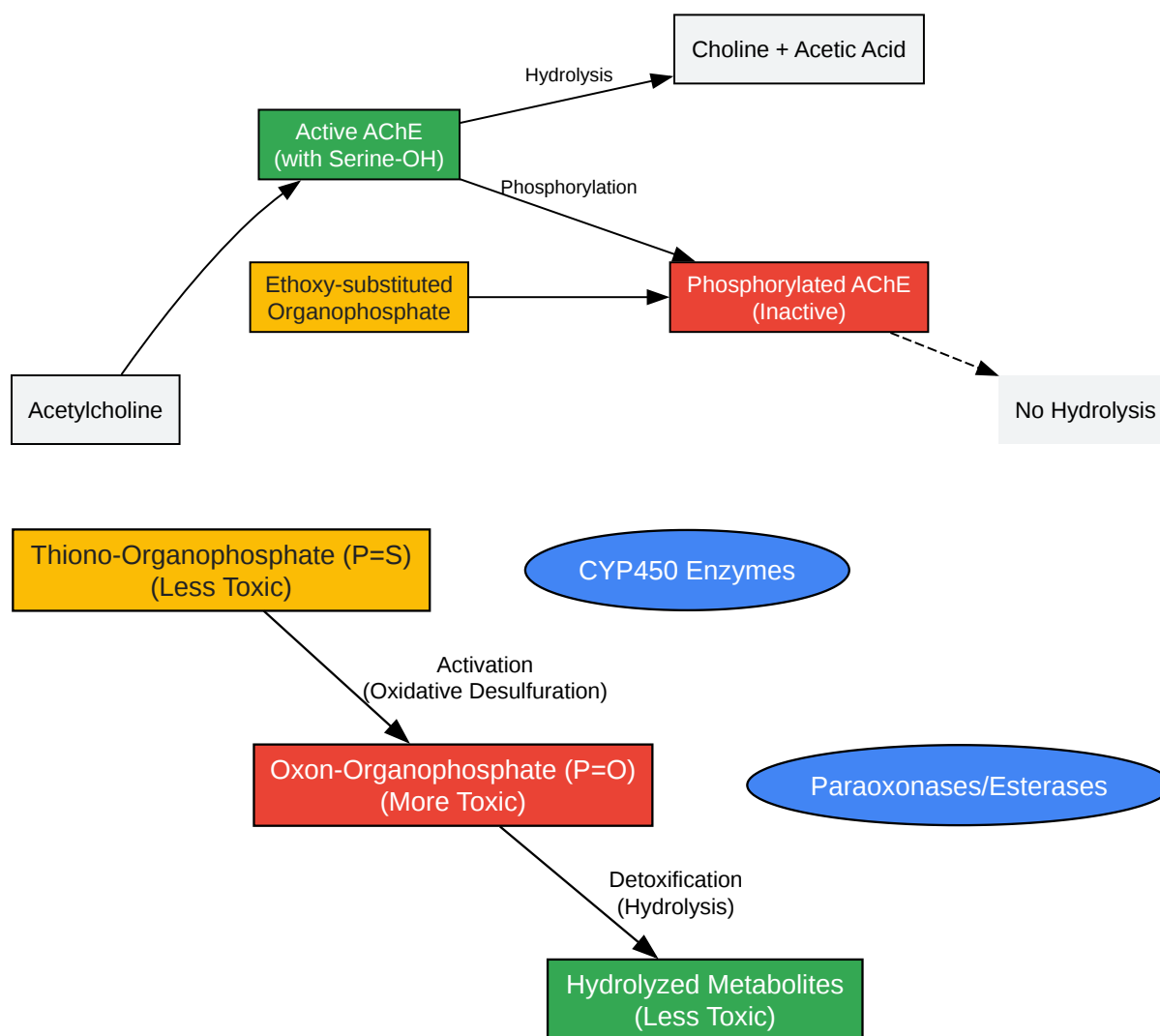
Synthesis of Ethoxy-Substituted Organophosphates

The synthesis of ethoxy-substituted organophosphates typically involves the reaction of a phosphorus-containing precursor with ethanol or an ethoxide source.[1] A common strategy is the Michaelis-Arbuzov reaction, which is a cornerstone in the formation of carbon-phosphorus bonds.[1]

General Synthetic Approach: The Michaelis-Arbuzov Reaction

The Michaelis-Arbuzov reaction provides a versatile method for the synthesis of phosphonates. A generalized scheme is presented below:





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Sources

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- [2. fiveable.me \[fiveable.me\]](#)

- [3. Physicochemical properties of some organophosphates in relation to their chronic toxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. ijpsjournal.com \[ijpsjournal.com\]](#)
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